

Application Notes: Synthesis of Pharmaceutical Intermediates Using 3-Chloro-4-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzoic acid

Cat. No.: B146295

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **3-Chloro-4-hydroxybenzoic acid** is a versatile aromatic compound that serves as a crucial building block in the synthesis of a wide range of pharmaceutical intermediates.^[1] Its structure, featuring a carboxylic acid, a phenolic hydroxyl group, and a chlorine substituent, offers multiple reactive sites for chemical modification.^[1] This allows for the construction of complex molecules, including anti-inflammatory agents, analgesics, and antimicrobial compounds.^[1] Its utility is prominent in creating heterocyclic scaffolds and in the development of modern antibiotics like fluoroquinolones.

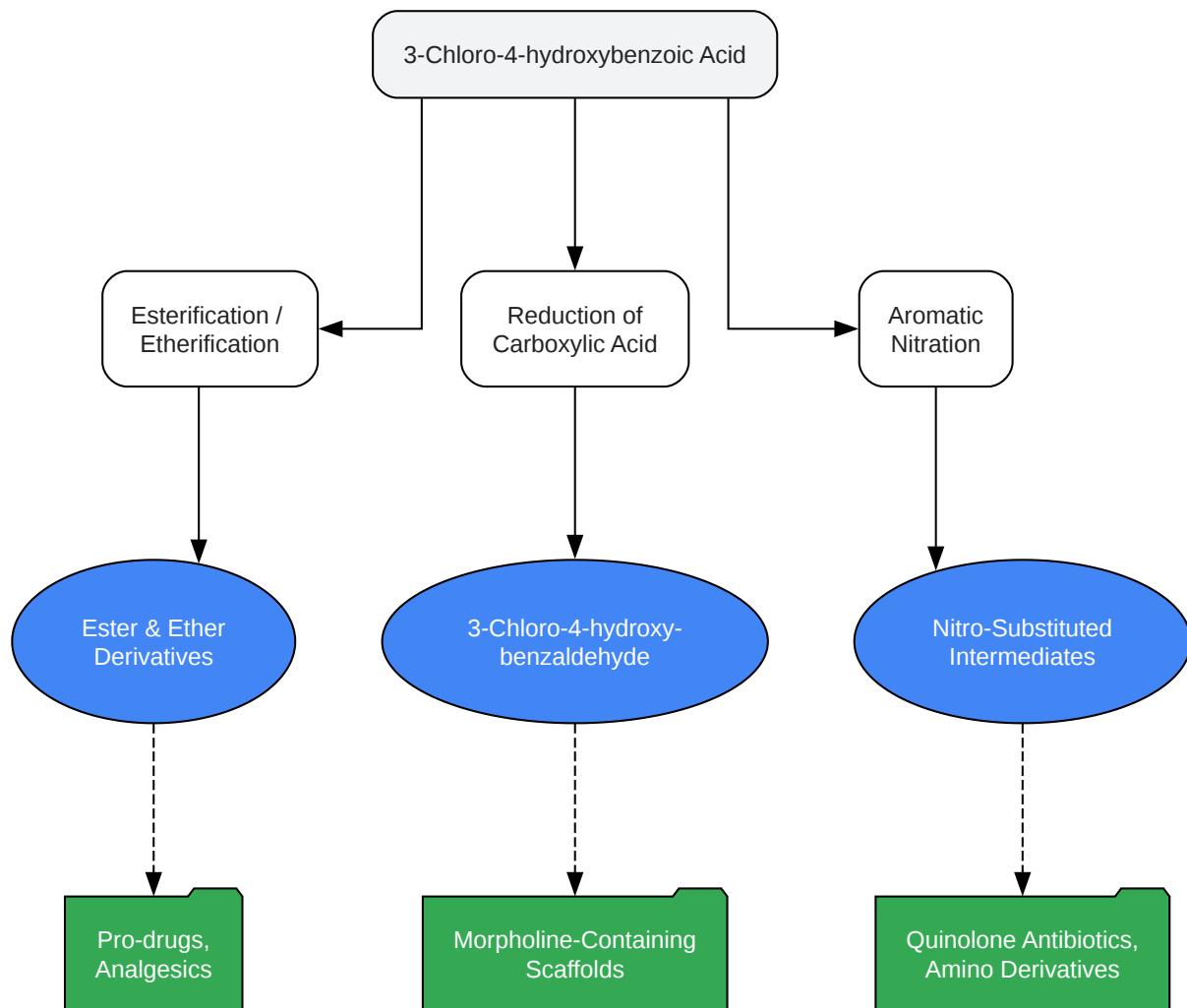
Physicochemical Properties

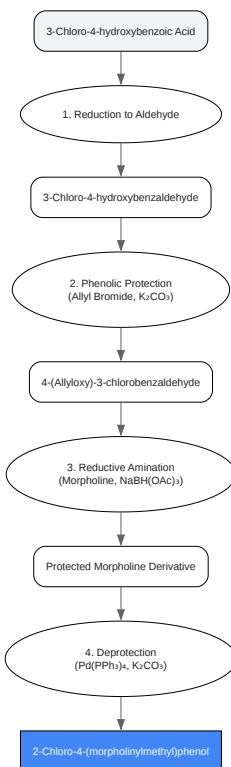
A clear understanding of the physical and chemical properties of **3-Chloro-4-hydroxybenzoic acid** is essential for its effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ ClO ₃	[2]
Molecular Weight	172.57 g/mol	[2][3]
CAS Number	3964-58-7	[2][4]
Appearance	White to beige crystalline powder	[3]
Melting Point	171-173 °C	[4][5][6]
Boiling Point	331 °C	[5]
Solubility	Soluble in methanol and other polar solvents. Solubility in water increases with temperature.	[3][5]
Purity	Typically ≥ 98%	[6]

Key Applications & Synthetic Pathways

3-Chloro-4-hydroxybenzoic acid is a valuable precursor for several classes of pharmaceutical intermediates. The following diagram illustrates its role as a starting point for various synthetic transformations.



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